

Technical Support Center: Cbz-NH-PEG3-Bromide Purity & NMR Analysis

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Compound of Interest

Compound Name: Cbznh-peg3-bromide

Cat. No.: B14011803

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Ticket ID: #NMR-PEG-BR-001 Subject: Resolving Impurities and Interpreting NMR for Cbz-NH-PEG3-Bromide Assigned Specialist: Senior Application Scientist, Chemical Biology Division

Introduction & Scope

You are likely observing discrepancies in the proton NMR (

¹H NMR) spectrum of your Cbz-NH-PEG3-Bromide synthesis. This short-chain PEG linker is a critical intermediate in PROTAC and ADC linker synthesis. Because the PEG backbone (

) creates a massive signal overlap region around 3.6 ppm, identifying terminal modifications (like the conversion of

to

) requires precise integration and shift analysis.

This guide addresses the three most common purity challenges:

- The "Appel Oxide" Ghost: Residual Triphenylphosphine oxide (TPPO).
- The Hydroxyl Hangover: Incomplete conversion of the starting material.

- Hygroscopic Broadening: Water contamination affecting peak resolution.

Diagnostic Hub: The NMR Triage

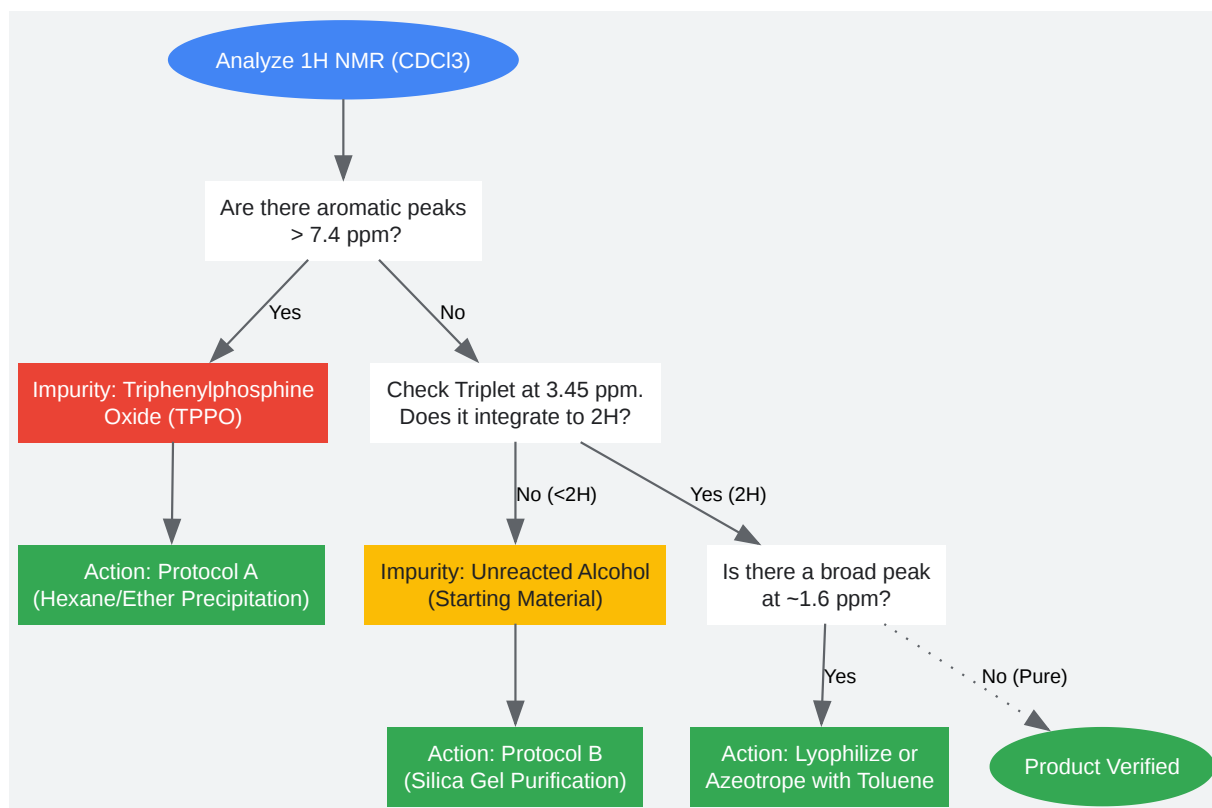
Use this table to immediately identify your impurity based on chemical shift (

) in

Component	Signal (ppm)	Multiplicity	Diagnostic Note
Product ()	3.45	Triplet ()	Target Peak. Must integrate to 2H relative to Cbz benzylic protons (2H).
Start Material ()	3.70 - 3.75	Triplet ()	Often buried in the PEG backbone. Look for "shoulders" on the main PEG peak.
Cbz Benzylic ()	5.10	Singlet ()	Internal Standard. Set this integral to 2.00 to normalize all other peaks.
Impurity:	7.40 - 7.70	Multiplet ()	Extra aromatic peaks downfield of the Cbz aromatics (7.35 ppm).
Impurity: Water	1.56	Broad ()	Varies with concentration. Sharpens if sample is dry; broadens if wet.
Impurity: Grease	0.88, 1.26	Multiplet ()	Hydrocarbon grease from ground glass joints.

Visual Troubleshooting Logic

The following decision tree outlines the logical steps to resolve your spectral issues.



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Figure 1: NMR Troubleshooting Logic Flow for Cbz-NH-PEG3-Br.

Deep Dive: Technical Analysis of Impurities

The "Appel Oxide" Ghost ()

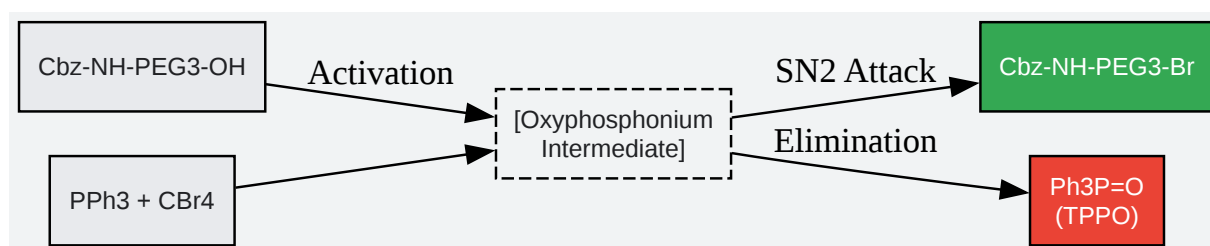
If you synthesized this bromide using the Appel Reaction (

), the primary byproduct is Triphenylphosphine Oxide (TPPO).

- The Problem: TPPO is soluble in standard organic solvents (DCM, EtOAc) and co-elutes with polar PEG compounds on silica gel, making it notoriously difficult to remove by standard

flash chromatography [1].

- The Mechanism: The driving force of the reaction is the formation of the strong bond. This thermodynamic sink ensures the reaction works, but leaves you with a stoichiometric equivalent of "chemical trash" that tracks with your product.



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Figure 2: Simplified Appel Reaction pathway showing the inevitable generation of TPPO.

The Hydroxyl Hangover (Unreacted Starting Material)

- The Problem: The shift difference between the -methylene of the alcohol (3.172) and the bromide (3.45) is small (~0.27 ppm).
- The Trap: If your integration at 3.45 ppm is low (e.g., 1.5H instead of 2.0H), and the main PEG backbone (3.65 ppm) integrates high (e.g., 12.5H instead of 12.0H), you have a mixture.
- Resolution: You cannot easily separate the OH and Br forms by precipitation. You must use Silica Gel Chromatography (Protocol B). The Bromide is significantly less polar than the Alcohol ($R_f \sim 0.6$ vs $R_f \sim 0.2$ in 5% MeOH/DCM).

Remediation Protocols

Protocol A: TPPO Removal (The "Crash" Method)

Best for: Removing bulk Triphenylphosphine Oxide without running a column.

Principle: TPPO crystallizes out of non-polar solvents, while short-chain PEGs (like PEG3) often remain as oils or dissolve [2].

- Concentrate: Evaporate your crude reaction mixture to a viscous oil. Do not dry to a solid hard cake; leave a small amount of DCM if necessary.
- Dissolve: Add a minimal amount of Diethyl Ether (or MTBE). The oil may not dissolve immediately.
- Precipitate: Slowly add Hexanes (or Pentane) with vigorous stirring.
 - Ratio: Aim for roughly 1:3 Ether:Hexane.
- Incubate: Place the flask in a freezer (-20°C) for 2 hours. TPPO will form white crystalline needles.
- Filter: Filter the cold solution through a sintered glass funnel or a Celite pad.
 - Solid: Contains TPPO (Discard).[2]
 - Filtrate: Contains Cbz-NH-PEG3-Br.
- Verify: Run an NMR of the filtrate.[2] If aromatic peaks >7.4 ppm persist, repeat or proceed to Protocol B.

Protocol B: Silica Gel Chromatography

Best for: Final purification and separating unreacted starting material.

Stationary Phase: Standard Silica Gel (60 Å). Mobile Phase: DCM / Methanol (Gradient).

- Equilibration: Flush column with 100% Dichloromethane (DCM).
- Loading: Dissolve crude oil in minimal DCM. Load carefully.
- Gradient Elution:

- 0% - 1% MeOH: Elutes non-polar impurities and residual .
- 2% - 4% MeOH: Cbz-NH-PEG3-Br typically elutes here.
- 5% - 10% MeOH: Unreacted Cbz-NH-PEG3-OH elutes here.
- >10% MeOH: Residual TPPO often streaks or elutes late [3].
- TLC Visualization: Use stain (PEG oxidizes to yellow/brown spots) or UV (Cbz absorbs at 254 nm).
 - Note: The Bromide spot will be higher (less polar) than the Alcohol spot.

Frequently Asked Questions (FAQ)

Q: Why does my product look like an oil instead of a solid? A: Cbz-NH-PEG3-Br is a low molecular weight PEG. These are typically viscous oils at room temperature. If it solidifies, it may be waxy. True crystallization is rare for this specific linker length unless extremely pure and cold.

Q: Can I use dialysis to purify this? A: No. The molecular weight (~400-500 Da) is far below the cutoff of standard dialysis membranes (usually 1kDa or 3.5kDa). You will lose your product.

Q: There is a doublet of doublets around 6.0 - 6.5 ppm. What is it? A: This indicates Elimination. Under basic conditions (or excess heat), the bromide can eliminate to form a Vinyl Ether (

). This is irreversible. Ensure your reaction temperature stays below 40°C and avoid strong bases during workup.

References

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- Organic Chemistry Portal. (n.d.). Appel Reaction and Workup Strategies.

- Reddit ChemPros Community. (2022). Chromatography of PEG containing compounds.

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